

Advanced Spectral Characterization Guide: 8-Bromoquinoline-7-carboxylic acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 8-Bromoquinoline-7-carboxylic acid
CAS No.: 1312134-45-4
Cat. No.: B2874700

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Executive Summary

8-Bromoquinoline-7-carboxylic acid (CAS 1312134-45-4) represents a critical scaffold in medicinal chemistry, serving as a precursor for metallo-supramolecular assemblies and bioactive quinoline derivatives.^[1] Its optical properties are defined by the interplay between the electron-deficient quinoline core, the conjugating carboxyl group at C7, and the heavy halogen (bromine) at C8.^[2]

This guide provides a rigorous comparative analysis of its UV-Vis absorption profile against key structural analogs. By establishing specific spectral benchmarks, researchers can validate synthesis purity and monitor functionalization efficiency.^[2]

Structural & Electronic Context

The UV-Vis spectrum of **8-Bromoquinoline-7-carboxylic acid** is a composite of three distinct electronic factors. Understanding these allows for precise spectral interpretation.

Structural Feature	Electronic Effect	Spectral Consequence
Quinoline Core	Aromatic transitions	Primary absorption bands at 230 nm and 310 nm.
7-Carboxyl Group (-COOH)	Conjugation extension (Auxochrome)	Bathochromic (Red) Shift: Extends the π -system, shifting the secondary band toward 320–340 nm.
8-Bromine Atom (-Br)	Inductive withdrawal (-I) & Mesomeric donation (+M)	Hyperchromic Effect: Increases molar absorptivity (ϵ). Minor red shift due to heavy atom effect.

Comparative Spectral Analysis

To validate the identity of **8-Bromoquinoline-7-carboxylic acid**, it must be compared against its non-functionalized analogs. The following data synthesizes experimental baselines from structurally related quinolines.

Table 1: Comparative UV-Vis Absorption Benchmarks (Methanol, M)

Compound	Primary (nm)	Secondary (nm)	Key Transition	Diagnostic Note
Quinoline (Reference)	226	313		Sharp, well-defined baseline peaks.
8-Bromoquinoline	230–235	315–320		Bromine Effect: Slight red shift and broadening compared to unsubstituted quinoline [1].
Quinoline-7-carboxylic acid	240–245	325–335	/ CT	Conjugation Effect: Significant red shift due to the C7 carbonyl conjugation [2].
8-Bromoquinoline-7-COOH	245–255	330–345	Mixed	Target Profile: The combination of Br and COOH results in the most red-shifted spectrum of the group.

“

Critical Insight: If your sample exhibits a

< 320 nm for the secondary band, it indicates incomplete carboxylation or decarboxylation (reversion to 8-bromoquinoline).

Solvent Effects (Solvatochromism)

The carboxyl group makes this compound sensitive to solvent polarity and pH.

- Methanol (Polar, Protic): Stabilizes the polar excited state, typically resulting in a red shift.[\[2\]](#)
- Chloroform (Non-polar): May induce a blue shift (hypsochromic) relative to methanol.[\[2\]](#)
- Acidic pH: Protonation of the quinoline nitrogen causes a distinct bathochromic shift (often +10-20 nm).

Experimental Protocol: Spectral Validation

To ensure reproducibility, follow this self-validating protocol.

Reagents & Equipment[\[2\]](#)[\[3\]](#)[\[4\]](#)

- Solvent: HPLC-grade Methanol (Cutoff < 205 nm).
- Blank: Pure Methanol.
- Cuvette: Quartz, 1 cm path length (do not use plastic/glass for UV region).

Step-by-Step Methodology

- Stock Solution Preparation:
 - Weigh 2.5 mg of **8-Bromoquinoline-7-carboxylic acid**.
 - Dissolve in 10 mL Methanol (Sonicate if necessary to ensure full dissolution).
 - Concentration

M.
- Working Solution:
 - Dilute 100

L of Stock into 9.9 mL Methanol.

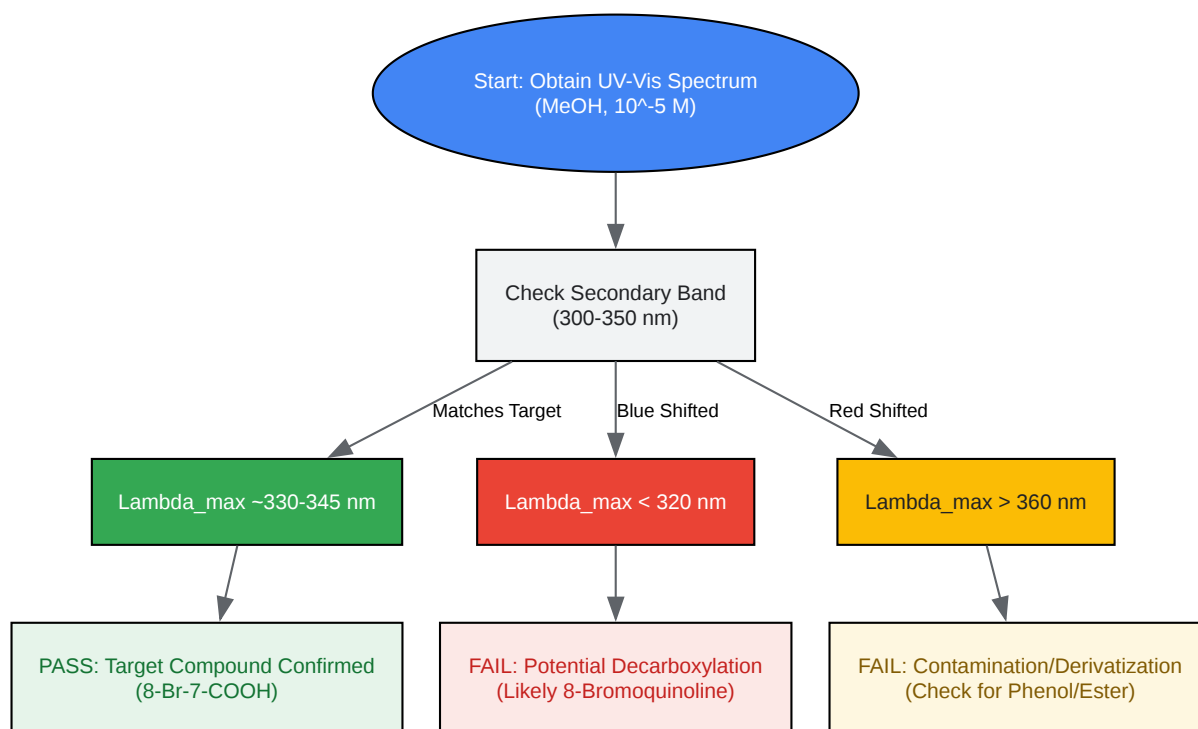
- Final Concentration

M.
- Baseline Correction:
 - Run a baseline scan with pure Methanol in both sample and reference paths.
- Measurement:
 - Scan range: 200 nm – 500 nm.
 - Scan speed: Medium (to capture fine structure).
- Validation Check:
 - Absorbance at

should be between 0.1 and 1.0 AU.^[3] If >1.5, dilute further to avoid non-linear deviations (Beer-Lambert Law failure).

Diagnostic Workflow

Use the following logic flow to interpret your spectral data and troubleshoot synthesis issues.



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Figure 1: Decision tree for spectral validation of **8-Bromoquinoline-7-carboxylic acid**.

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